

# A Comparative Guide: SHELLSOL T vs. n-Hexane for Chromatography Applications

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## Compound of Interest

Compound Name: SHELLSOL

Cat. No.: B1174059

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For researchers, scientists, and drug development professionals utilizing chromatography, the choice of solvent is a critical factor that can significantly influence separation efficiency, reproducibility, and laboratory safety. While n-hexane has traditionally been a staple non-polar solvent in many chromatographic applications, particularly normal-phase HPLC, alternative solvents like **SHELLSOL T** are gaining attention. This guide provides an objective comparison of **SHELLSOL T** and n-hexane, supported by their physicochemical properties and general chromatographic principles, to aid in solvent selection for your specific needs.

## Executive Summary

**SHELLSOL T**, a synthetic isoparaffinic hydrocarbon solvent, presents itself as a potential alternative to n-hexane, primarily offering advantages in terms of occupational health and safety due to the reduced toxicity associated with isoparaffins compared to n-hexane. However, for high-performance liquid chromatography (HPLC) applications demanding the highest purity and batch-to-batch consistency, chromatography-grade n-hexane remains the industry standard. The complex and variable composition of industrial solvents like **SHELLSOL T** can introduce variability in chromatographic performance, whereas the well-defined purity of HPLC-grade n-hexane ensures reproducible results.

The choice between **SHELLSOL T** and n-hexane will ultimately depend on the specific requirements of the chromatographic method, including the desired level of precision, the sensitivity of the detector, and the importance of safety and environmental considerations.

# Physicochemical Properties: A Head-to-Head Comparison

A summary of the key physical and chemical properties of **SHELLSOL T** and n-hexane is presented in Table 1. These properties directly impact their behavior as chromatographic solvents.

Property	SHELLSOL T	n-Hexane (HPLC Grade)	Significance in Chromatography
Composition	Complex mixture of isoparaffins (>98%) and naphthenes (<2%)	Primarily n-hexane (>95%) with other C6 isomers <sup>[1][2]</sup>	The defined composition of n-hexane ensures high reproducibility. The complex nature of SHELLSOL T may lead to batch-to-batch variability.
Boiling Range (°C)	189 - 215	~69 <sup>[3]</sup>	The lower boiling point of n-hexane facilitates easier solvent removal post-fraction collection.
Viscosity @ 25°C (mm²/s or cSt)	1.9	~0.3	Lower viscosity of n-hexane results in lower backpressure in HPLC systems, allowing for higher flow rates. <sup>[4]</sup>
UV Cutoff	Not specified for chromatography grades	~195 nm <sup>[1]</sup>	The low UV cutoff of HPLC-grade n-hexane is crucial for sensitive UV detection at low wavelengths. <sup>[5]</sup> The absence of this specification for SHELLSOL T suggests it may not be suitable for all UV-based detection methods.

Purity	High purity, low in aromatics and sulfur	HPLC grade typically >95% n-hexane with specified low levels of UV-absorbing impurities. <a href="#">[1]</a>	High purity is essential to prevent ghost peaks and baseline noise in chromatograms. <a href="#">[5]</a>
Elution Strength	Non-polar, similar to hexane	Non-polar, established reference	Both are weak solvents in normal-phase chromatography, suitable for separating non-polar compounds. <a href="#">[6]</a> <a href="#">[7]</a>

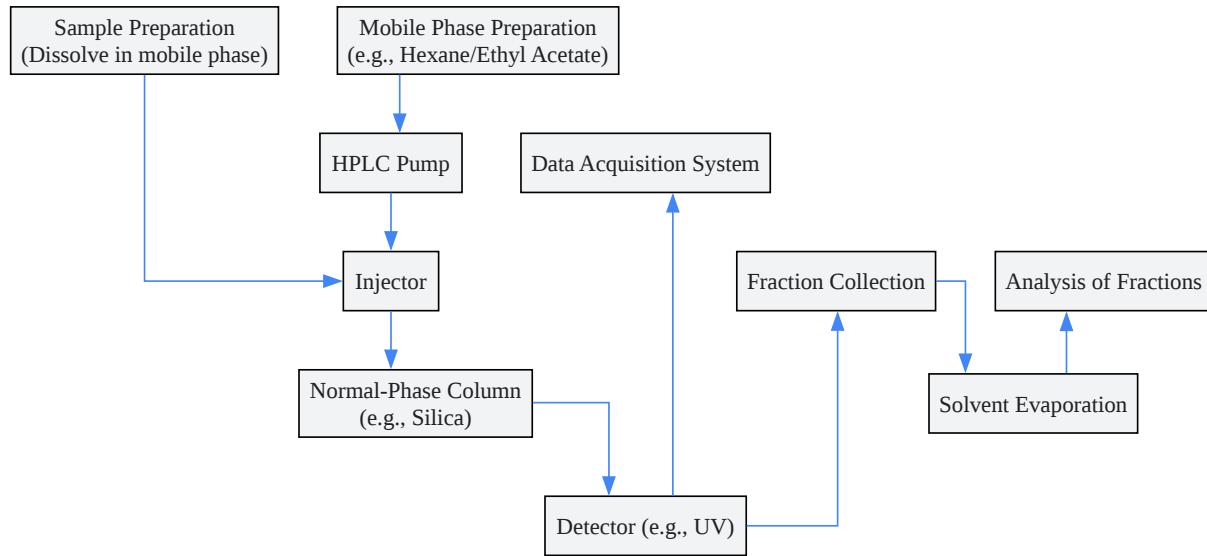
## Chromatographic Performance: An Inferential Comparison

In the absence of direct experimental comparisons, the chromatographic performance of **SHELLSOL T** relative to n-hexane can be inferred from their composition and physical properties.

**SHELLSOL T:** As a mixture of branched-chain alkanes (isoparaffins), **SHELLSOL T** is a non-polar solvent suitable for normal-phase chromatography.[\[8\]](#)[\[9\]](#) Its lower volatility compared to n-hexane could be advantageous in some applications by reducing solvent evaporation and changes in mobile phase composition over time.[\[10\]](#) However, the presence of multiple isomers could potentially lead to broader or less resolved peaks for certain analytes compared to a single-component solvent like n-hexane. The lack of a specified UV cutoff for commercially available grades of **SHELLSOL T** is a significant drawback for applications requiring UV detection at low wavelengths.

**n-Hexane:** As a pure, well-characterized solvent, HPLC-grade n-hexane provides a highly reproducible mobile phase.[\[5\]](#) Its low viscosity is beneficial for HPLC systems, and its low UV cutoff makes it compatible with sensitive UV detectors.[\[4\]](#)[\[5\]](#) Commercial-grade hexane is a mixture of isomers, which can impact separation, but for analytical and preparative HPLC, high-purity n-hexane is the standard.[\[5\]](#)

The following diagram illustrates a typical experimental workflow for normal-phase HPLC, a common application for these solvents.



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Typical workflow for normal-phase HPLC.

## Experimental Protocols

While a direct comparative study is not available, here is a typical experimental protocol for normal-phase HPLC using n-hexane, which could be adapted for evaluating **SHELLSOL T**.

Objective: Separation of a mixture of non-polar to moderately polar small organic molecules.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a quaternary or binary pump, autosampler, column compartment, and a UV-Vis detector.

#### Chromatographic Conditions:

- Column: Silica-based normal-phase column (e.g., 250 mm x 4.6 mm, 5  $\mu$ m particle size).
- Mobile Phase: A gradient of ethyl acetate in n-hexane. For example, starting with 100% n-hexane and increasing to 20% ethyl acetate over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25°C.
- Detection: UV absorbance at a wavelength appropriate for the analytes (e.g., 254 nm).
- Injection Volume: 10  $\mu$ L.
- Sample Preparation: Dissolve the sample in the initial mobile phase composition (e.g., 100% n-hexane).

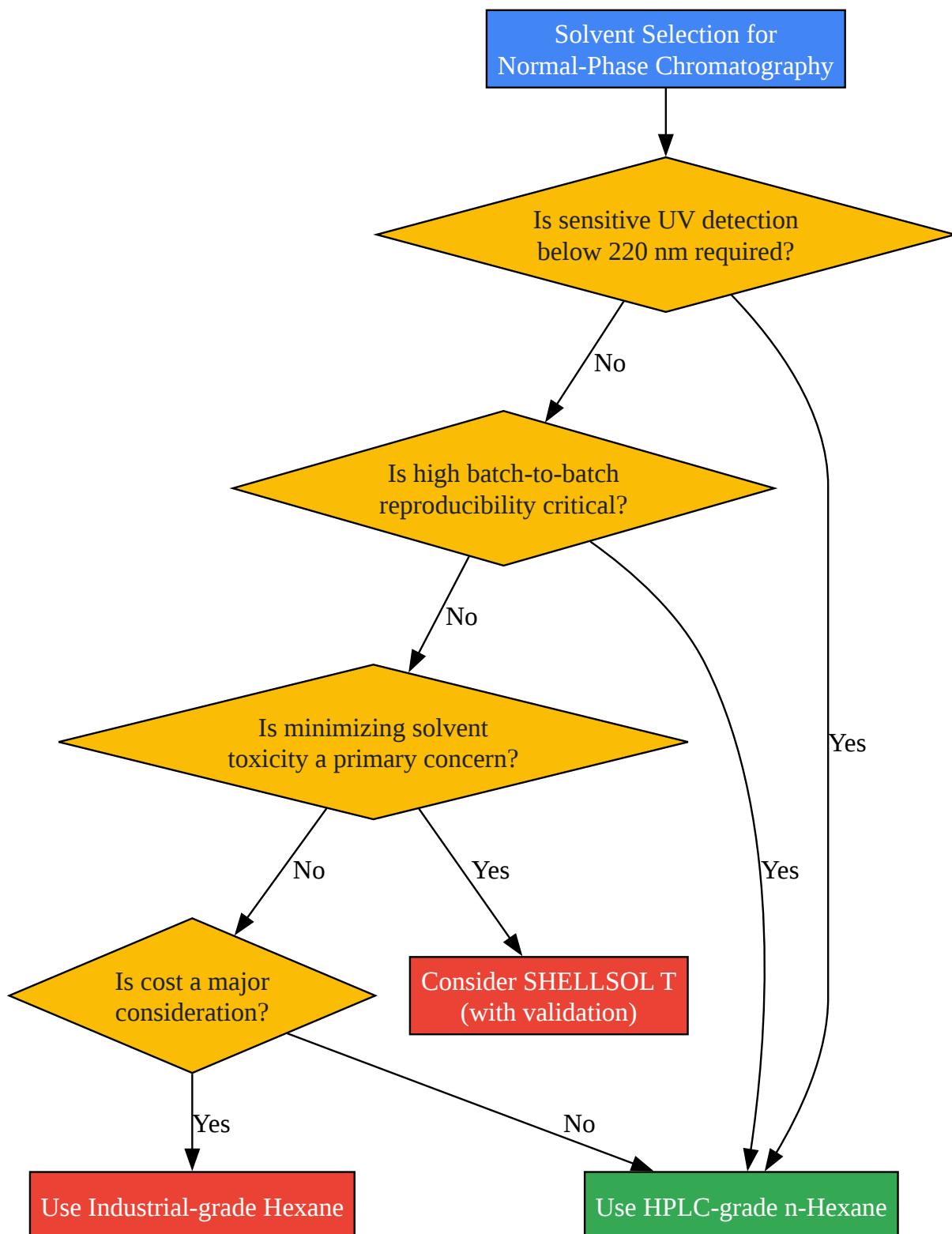
To adapt this protocol for **SHELLSOL T**, one would substitute n-hexane with **SHELLSOL T** and run the same gradient program. The resulting chromatograms would then be compared for retention times, peak resolution, and peak shape.

## Safety and Environmental Impact

The choice between these two solvents also has significant implications for laboratory safety and environmental responsibility.

Aspect	SHELLSOL T	n-Hexane
Toxicity	Composed of isoparaffins which are generally considered to have lower toxicity than n-hexane. <sup>[9]</sup> Low aromatic content. <sup>[11]</sup>	n-Hexane is a known neurotoxin and can cause reproductive harm. <sup>[3][12]</sup> Occupational exposure limits (OELs) are well-established and relatively low. <sup>[12][13]</sup>
Flammability	Flammable liquid. Flash point ~61°C.	Highly flammable liquid. Flash point ~-22°C. <sup>[3]</sup>
Environmental Fate	Readily biodegradable. <sup>[14]</sup> Low water solubility and high volatility suggest it will primarily partition to the atmosphere where it degrades. <sup>[14]</sup>	Volatile organic compound (VOC) that contributes to air pollution. <sup>[15]</sup> Low water solubility and high volatility; atmospheric degradation is the primary removal process. <sup>[16]</sup>

The following decision-making flowchart can assist in selecting the appropriate solvent based on key experimental and safety parameters.

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Solvent selection decision tree.

## Conclusion

For demanding analytical applications such as HPLC, where reproducibility, low baseline noise, and high sensitivity are paramount, HPLC-grade n-hexane remains the superior choice. Its well-defined composition and specified low UV cutoff are critical for reliable and accurate results.

**SHELLSOL T**, with its favorable safety profile, presents a viable alternative for less demanding applications, such as general laboratory extractions or flash chromatography, where the stringent requirements of analytical HPLC are not necessary. However, its variable composition necessitates thorough validation for any specific chromatographic method to ensure consistent performance. Researchers and laboratory managers must weigh the trade-offs between performance, safety, and cost when selecting the most appropriate non-polar solvent for their chromatographic needs.

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